

Personal protective equipment for handling N6-Furfuryl-2-aMinoadenosine

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Compound of Interest

Compound Name: N6-Furfuryl-2-aMinoadenosine

Cat. No.: B12096494

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Essential Safety and Handling Guide for N6-Furfuryl-2-aminoadenosine

Disclaimer: No specific Safety Data Sheet (SDS) for **N6-Furfuryl-2-aminoadenosine** (CAS No. 26783-39-1) was identified in the public domain. The following guidance is based on safety information for the closely related compound Kinetin (N6-furfuryladenine, CAS No. 525-79-1) and general best practices for handling purine nucleoside analogues. It is imperative to consult a certified safety professional and the specific documentation provided by the supplier before handling this chemical.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **N6-Furfuryl-2-aminoadenosine**. The information is designed to be a primary resource for laboratory safety and chemical handling, offering procedural guidance for operations and disposal.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is critical to minimize exposure and ensure personal safety when handling **N6-Furfuryl-2-aminoadenosine**, which is likely a solid in powder form. The following table summarizes the recommended PPE.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles with Side Shields	Must conform to EN 166 (EU) or NIOSH (US) standards.[1][2]
Skin Protection	Chemical-Resistant Gloves	Nitrile rubber gloves are recommended, with a minimum thickness of 0.11 mm and a breakthrough time of >480 minutes.[3][4][5]
Laboratory Coat	Standard laboratory coat. For larger quantities or risk of splashing, consider impervious clothing.[1][2]	
Respiratory Protection	Air-Purifying Respirator (if dust is generated)	Use a P1 particulate filter for dust formation.[3][4] For higher-risk procedures, a full-face respirator may be necessary.[1][2]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is essential for the safe handling of **N6-Furfuryl-2-aminoadenosine**.

- Preparation and Engineering Controls:
 - Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form to avoid dust formation.[1][2]
 - Ensure that an eyewash station and safety shower are readily accessible.
 - Remove all sources of ignition.[1][2]
- Donning PPE:

- Before handling the chemical, put on all required personal protective equipment as detailed in the table above.
- Handling the Chemical:
 - Avoid direct contact with the skin and eyes.[\[1\]](#)[\[2\]](#)
 - Do not breathe in dust or aerosols.[\[1\]](#)[\[2\]](#)
 - When weighing or transferring the powder, do so carefully to minimize dust generation.
 - Use non-sparking tools.[\[1\]](#)[\[2\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)
 - Keep away from incompatible materials and foodstuff containers.[\[1\]](#)[\[2\]](#)
- In Case of a Spill:
 - Evacuate the area.
 - Wear appropriate PPE, including respiratory protection.
 - Avoid dust formation during cleanup.
 - Carefully sweep up the solid material and place it in a suitable, closed container for disposal.[\[6\]](#)
 - Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

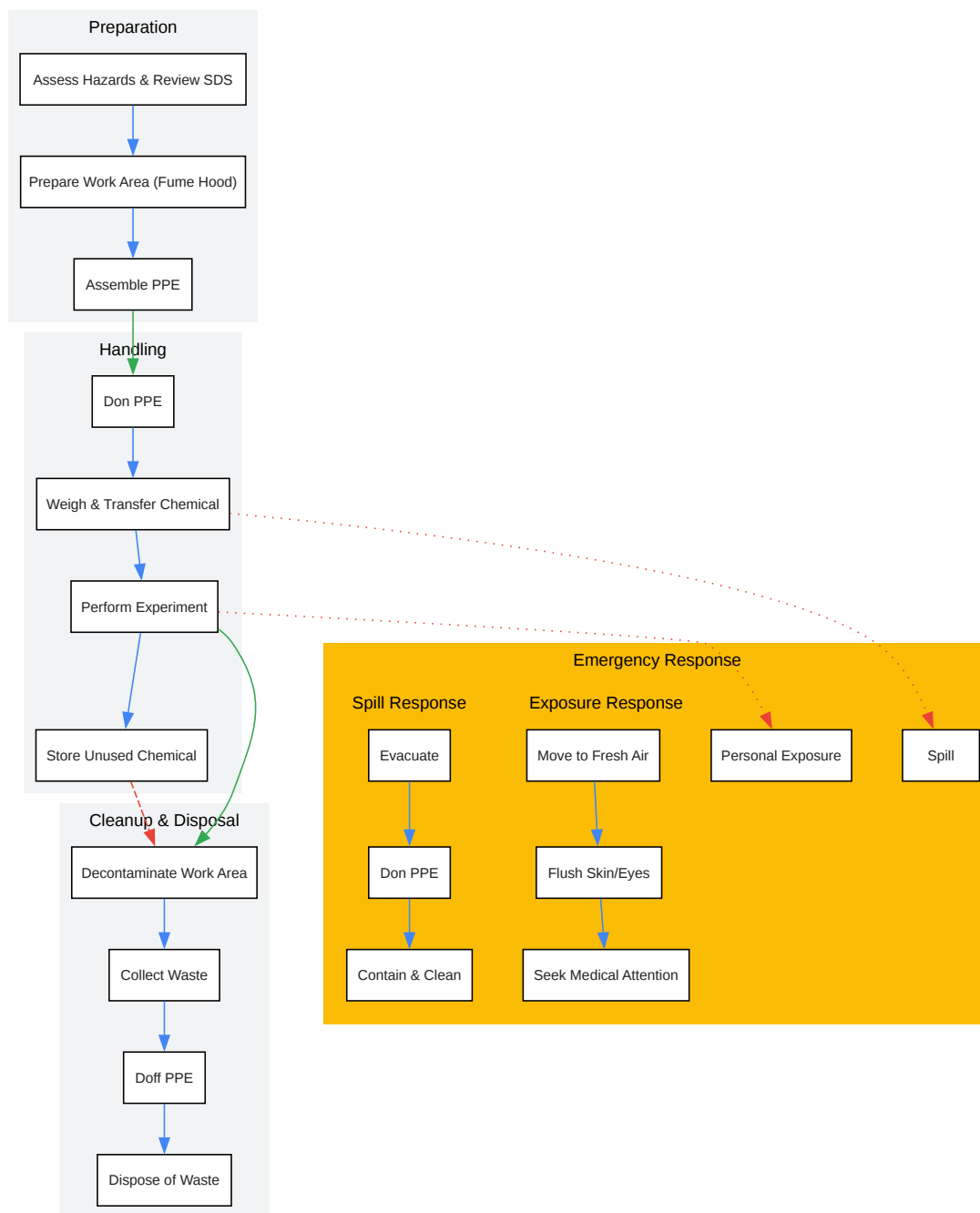
Proper disposal of **N6-Furfuryl-2-aminoadenosine** and its containers is crucial to prevent environmental contamination.

- Waste Collection:
 - Collect waste material in a clearly labeled, sealed container.
- Disposal Route:
 - Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations.
 - Do not allow the chemical to enter drains or waterways.^{[1][2]}
 - Contact a licensed professional waste disposal service to arrange for pickup and disposal.

Safety and Handling Workflow

The following diagram illustrates the logical workflow for safely handling **N6-Furfuryl-2-aminoadenosine** from preparation to disposal.

Safety Workflow: N6-Furfuryl-2-aminoadenosine Handling

[Click to download full resolution via product page](#)Caption: Logical workflow for handling **N6-Furfuryl-2-aminoadenosine**.

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References

- 1. The experimental chemotherapeutic N6-furfuryladenosine (kinetin-riboside) induces rapid ATP depletion, genotoxic stress, and CDKN1A (p21) upregulation in human cancer cell lines - PMC [pmc.ncbi.nlm.nih.gov]
- 2. targetmol.com [targetmol.com]
- 3. Kinetin | C10H9N5O | CID 3830 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. alignchemical.com [alignchemical.com]
- 5. Kinetin | 525-79-1 [chemicalbook.com]
- 6. medchemexpress.com [medchemexpress.com]
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